

# Nickel dichromate handling, storage, and safety procedures

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## Compound of Interest

Compound Name: Nickel dichromate

Cat. No.: B099472

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## Technical Support Center: Nickel Dichromate

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling, storage, and emergency procedures for **nickel dichromate**.

## Frequently Asked Questions (FAQs)

**Q1:** What are the primary hazards associated with **nickel dichromate**?

**A1:** **Nickel dichromate** is a highly hazardous substance with multiple health risks. It is classified as a carcinogen, particularly by inhalation, and is suspected of causing genetic defects and damage to the unborn child.<sup>[1]</sup> It is also a potent skin and respiratory sensitizer, meaning it can cause allergic reactions upon exposure.<sup>[1][2][3]</sup> Furthermore, it is toxic to aquatic life with long-lasting effects.<sup>[4]</sup>

**Q2:** What are the immediate first aid measures in case of exposure?

**A2:** Immediate and appropriate first aid is crucial.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Seek immediate medical attention.<sup>[5][6]</sup>
- **Skin Contact:** Remove contaminated clothing and wash the affected skin area with soap and water for at least 15 minutes. Seek medical attention if irritation or an allergic reaction

develops.[5][6]

- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[2][5]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[2][5]

Q3: How should I properly store **nickel dichromate** in the laboratory?

A3: **Nickel dichromate** should be stored in a cool, dry, and well-ventilated area.[2][7][8] Keep the container tightly closed and store it below eye level.[2][6] It is crucial to store it away from incompatible materials such as strong acids, bases, reducing agents, organic materials, and powdered metals.[2][4][6][9] The storage area should be clearly marked as a designated area for highly toxic substances.[6]

Q4: What personal protective equipment (PPE) is mandatory when handling **nickel dichromate**?

A4: The following PPE is required to minimize exposure:

- Hand Protection: Nitrile gloves are recommended. Latex gloves are not suitable.[6][10]
- Eye Protection: ANSI Z87.1-compliant safety goggles are necessary. A face shield should be used if there is a splash hazard.[2][6][10]
- Skin and Body Protection: A lab coat is required. For handling larger quantities, a chemical-resistant apron is recommended.[6][10]
- Respiratory Protection: All work with **nickel dichromate** that may produce dust should be conducted in a certified chemical fume hood.[6][10]

Q5: How should I dispose of **nickel dichromate** waste?

A5: **Nickel dichromate** and any materials contaminated with it must be disposed of as hazardous waste.[2][4] Follow all local, state, and federal regulations for hazardous waste disposal. Do not dispose of it down the drain.[11] A potential treatment method involves the reduction of hexavalent chromium (Cr<sup>6+</sup>) to the less toxic trivalent chromium (Cr<sup>3+</sup>) before

disposal, but this should only be carried out by trained personnel following a validated standard operating procedure.[12]

## Troubleshooting Guide

Problem: I observe a color change in the stored **nickel dichromate**.

Solution: A color change may indicate contamination or decomposition. Do not use the material. It should be disposed of as hazardous waste. Ensure that the storage container is properly sealed and stored away from incompatible materials.

Problem: I have accidentally spilled a small amount of solid **nickel dichromate** on the lab bench.

Solution:

- Evacuate the immediate area and restrict access.
- Wearing the appropriate PPE (nitrile gloves, safety goggles, lab coat, and if necessary, respiratory protection), gently cover the spill with an inert absorbent material like sand or vermiculite to avoid generating dust.[4]
- Carefully scoop the material into a labeled, sealable container for hazardous waste disposal.
- Decontaminate the spill area with soap and water.[6]
- Dispose of all contaminated materials, including gloves, as hazardous waste.

Problem: The pH of my **nickel dichromate** solution is different than expected.

Solution: This could be due to contamination or decomposition. Verify the purity of your solvent and ensure no incompatible substances have been introduced. If the issue persists, the **nickel dichromate** may be impure. It is safest to dispose of the solution as hazardous waste and prepare a fresh solution from a new container.

## Quantitative Data

### Physical and Chemical Properties of Nickel Dichromate

Property	Value
Molecular Formula	<chem>Cr2NiO7</chem> <a href="#">[1]</a> <a href="#">[13]</a>
Molecular Weight	274.68 g/mol <a href="#">[1]</a>
Appearance	Red-brown crystalline solid (typical)
Water Solubility	Soluble
CAS Number	15586-38-6 <a href="#">[13]</a> <a href="#">[14]</a>

Note: Specific values for properties like melting and boiling points are not readily available as it may decompose upon heating.

## Experimental Protocols

Protocol: Use of **Nickel Dichromate** as an Oxidizing Agent for the Conversion of a Secondary Alcohol to a Ketone

Objective: To safely and effectively use **nickel dichromate** as an oxidizing agent in an organic synthesis reaction.

Materials:

- **Nickel dichromate**
- Secondary alcohol (e.g., cyclohexanol)
- Appropriate solvent (e.g., acetone)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Condenser
- Heating mantle
- Separatory funnel

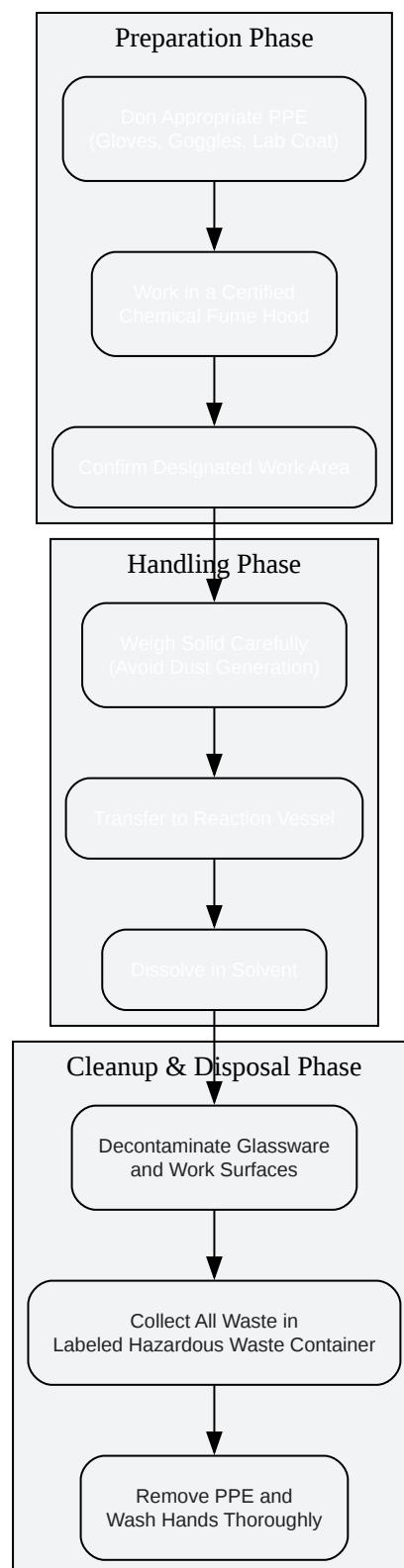
- Drying agent (e.g., anhydrous magnesium sulfate)
- Rotary evaporator
- Appropriate work-up and purification reagents

**Procedure:**

- Preparation and Setup:
  - Conduct the entire experiment in a certified chemical fume hood.[6][10]
  - Ensure all necessary PPE is worn (nitrile gloves, safety goggles, face shield, lab coat).
  - Set up the reaction apparatus (round-bottom flask, condenser, magnetic stirrer) securely in the fume hood.
- Reaction:
  - In the round-bottom flask, dissolve the secondary alcohol in the chosen solvent.
  - Slowly and carefully add the **nickel dichromate** to the solution in small portions to control the reaction rate and temperature.
  - Once the addition is complete, gently heat the mixture to the desired reaction temperature and allow it to stir for the required time.
- Work-up and Extraction:
  - After the reaction is complete, cool the mixture to room temperature.
  - Quench the reaction by carefully adding a reducing agent (e.g., sodium bisulfite solution) to convert the remaining Cr(VI) to the less hazardous Cr(III).
  - Transfer the mixture to a separatory funnel and perform an aqueous extraction to separate the organic product from the inorganic salts.
  - Wash the organic layer with brine.

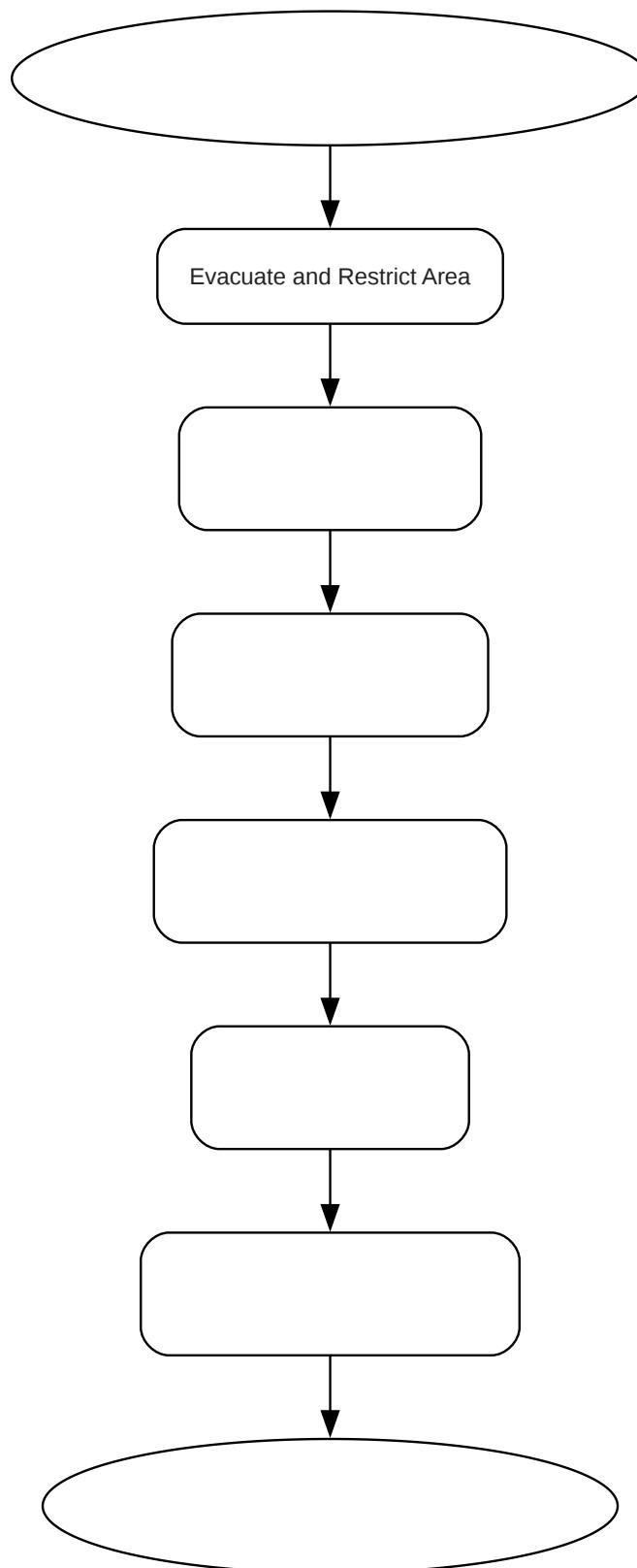
- Drying and Solvent Removal:
  - Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
  - Filter the solution to remove the drying agent.
  - Remove the solvent using a rotary evaporator.
- Purification and Waste Disposal:
  - Purify the resulting ketone using an appropriate method (e.g., distillation or column chromatography).
  - Collect all aqueous waste and contaminated materials in a designated hazardous waste container. The waste will contain chromium and nickel salts and must be disposed of accordingly.[2]

## Visualizations



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Caption: Workflow for the safe handling of **nickel dichromate**.



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Caption: Emergency procedure for a small **nickel dichromate** spill.

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